

AGU654: A Technical Guide to In Vitro and In Vivo Studies

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the preclinical evaluation of **AGU654**, a novel, potent, and selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1). The data presented herein is derived from the seminal publication by Ergül, A.G. et al. in the Journal of Medicinal Chemistry (2024). This document details the in vitro and in vivo studies that characterize the pharmacological profile of **AGU654**, offering a comprehensive resource for researchers in inflammation, pain, and drug development.

Core Findings

AGU654 has been identified as a highly effective mPGES-1 inhibitor with promising therapeutic potential for inflammatory conditions. Preclinical data demonstrate its potent enzymatic inhibition, cellular selectivity, and significant anti-inflammatory, analgesic, and antipyretic properties in vivo.

Data Presentation In Vitro Activity and Selectivity of AGU654



Assay Type	Target	Metric	Value	Reference
Cell-Free Assay	mPGES-1	IC50	2.9 nM	[1]
Cell-Free Assay	COX-1	-	No significant inhibition	[1]
Cell-Free Assay	COX-2	-	No significant inhibition	[1]
Cell-Free Assay	5-LOX	-	No significant inhibition	[1]
Cell-Free Assay	FLAP	-	No significant inhibition	[1]
Cellular Assay	PGE ₂ Production (Human Macrophages)	-	Selective suppression	[1]
Cellular Assay	PGE ₂ Production (Human Whole Blood)	-	Selective suppression	[1]

In Vivo Efficacy of AGU654 in Guinea Pig Models

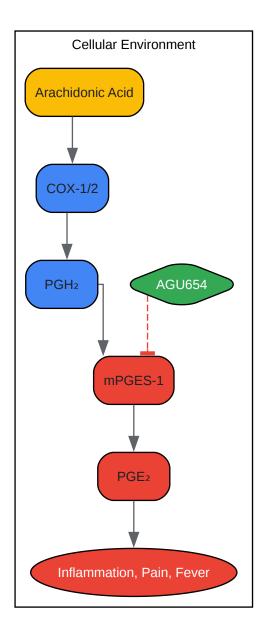


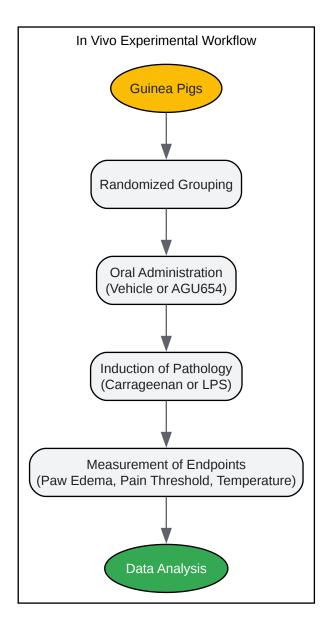
Model	Compound Administration	Dosage	Effect	Reference
Carrageenan- Induced Paw Edema	Oral	10 mg/kg	Anti- inflammatory	[1]
Carrageenan- Induced Paw Edema	Oral	30 mg/kg	Anti- inflammatory	[1]
Carrageenan- Induced Hyperalgesia	Oral	30 mg/kg	Analgesic	
LPS-Induced Pyresis	Oral	30 mg/kg	Antipyretic	[1]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **AGU654** and the general workflow of the in vivo studies.







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References

1. pubs.acs.org [pubs.acs.org]



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